

# What is Ethylparaben-d5 and its chemical properties?

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## Compound of Interest

Compound Name: Ethylparaben-d5

Cat. No.: B030033

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## An In-depth Technical Guide to Ethylparaben-d5

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Ethylparaben-d5** is the deuterated analog of Ethylparaben, a widely used antimicrobial preservative in cosmetics, pharmaceuticals, and food products. The replacement of five hydrogen atoms with deuterium on the ethyl group makes it a valuable tool in analytical and research applications, primarily as an internal standard for the quantification of Ethylparaben in various matrices using mass spectrometry-based methods. Its chemical and physical properties are nearly identical to those of its non-deuterated counterpart, but its increased mass allows for clear differentiation in mass spectrometric analysis. This guide provides a comprehensive overview of the chemical properties, synthesis, analytical methodologies, and safety considerations for **Ethylparaben-d5**.

### Chemical Properties

**Ethylparaben-d5**, also known as 1,1,2,2,2-pentadeuterioethyl 4-hydroxybenzoate, is a white solid at room temperature.<sup>[1]</sup> Its fundamental chemical and physical properties are summarized in the table below.

Property	Value	Reference
Chemical Name	1,1,2,2,2-pentadeuterioethyl 4-hydroxybenzoate	
Synonyms	Ethyl-d5 Paraben, 4-Hydroxybenzoic Acid Ethyl-d5 Ester	[1]
CAS Number	126070-21-1	
Molecular Formula	C <sub>9</sub> H <sub>5</sub> D <sub>5</sub> O <sub>3</sub>	
Molecular Weight	171.20 g/mol	
Exact Mass	171.094377906 Da	
Appearance	White Solid	
Melting Point	108-110 °C	
Storage Temperature	2-8°C Refrigerator	

## Synthesis of Ethylparaben-d5

The synthesis of **Ethylparaben-d5** is not commonly detailed in standard literature but can be reliably achieved through the esterification of 4-hydroxybenzoic acid with deuterated ethanol (ethanol-d6). This reaction, a standard Fischer esterification, is typically acid-catalyzed.

## Experimental Protocol: Synthesis

Objective: To synthesize **Ethylparaben-d5** via Fischer esterification of 4-hydroxybenzoic acid and ethanol-d6.

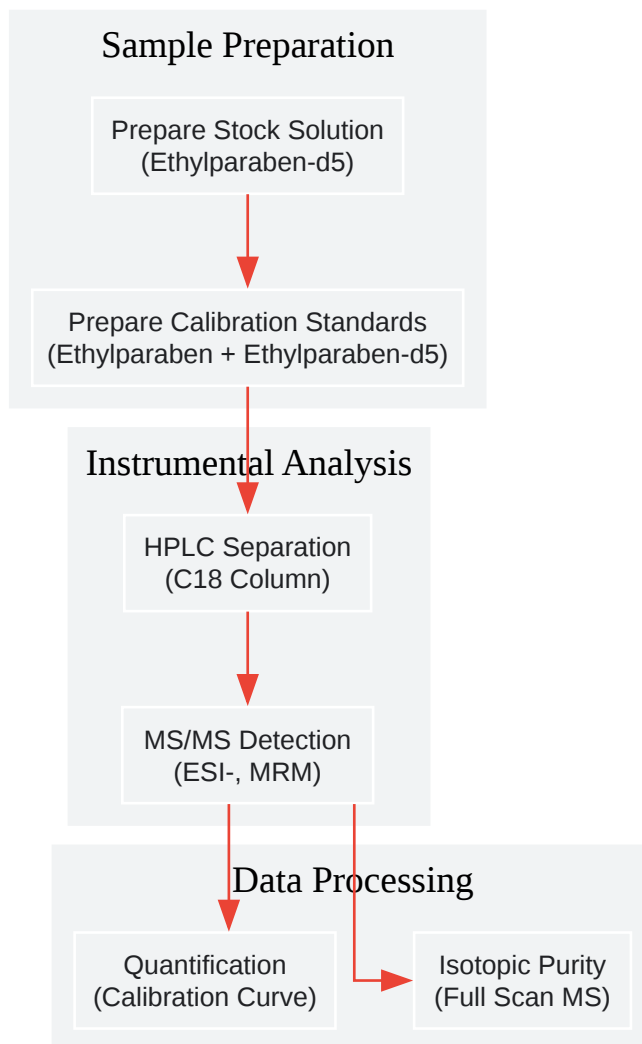
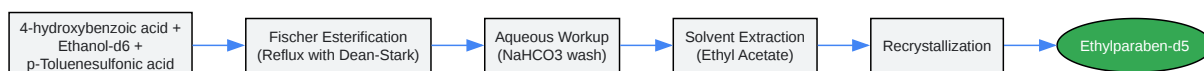
Materials:

- 4-hydroxybenzoic acid
- Ethanol-d6 (C<sub>2</sub>D<sub>6</sub>O)
- p-Toluenesulfonic acid (catalyst)

- Toluene (for azeotropic removal of water)
- Sodium bicarbonate solution (saturated)
- Anhydrous magnesium sulfate
- Organic solvents for extraction and purification (e.g., ethyl acetate, hexane)

Procedure:

- In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, combine 4-hydroxybenzoic acid, a molar excess of ethanol-d<sub>6</sub>, and a catalytic amount of p-toluenesulfonic acid in toluene.
- Heat the mixture to reflux. The water formed during the esterification will be azeotropically removed and collected in the Dean-Stark trap.
- Monitor the reaction progress by thin-layer chromatography (TLC) until the starting material is consumed.
- Once the reaction is complete, cool the mixture to room temperature.
- Dilute the reaction mixture with ethyl acetate and wash sequentially with saturated sodium bicarbonate solution to neutralize the acid catalyst, and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude **Ethylparaben-d<sub>5</sub>** by recrystallization from a suitable solvent system (e.g., ethanol/water or hexane/ethyl acetate) to yield a white crystalline solid.
- Confirm the identity and purity of the product using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).



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## References

- 1. foodchemadditives.com [foodchemadditives.com]
- To cite this document: BenchChem. [What is Ethylparaben-d5 and its chemical properties?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b030033#what-is-ethylparaben-d5-and-its-chemical-properties]

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